

A Comparative Guide to the Synthesis of Functionalized Pyrazolo[4,3-b]pyridines

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Compound of Interest

Compound Name: 6-Bromo-1H-pyrazolo[4,3-b]pyridin-3-amine

Cat. No.: B577598

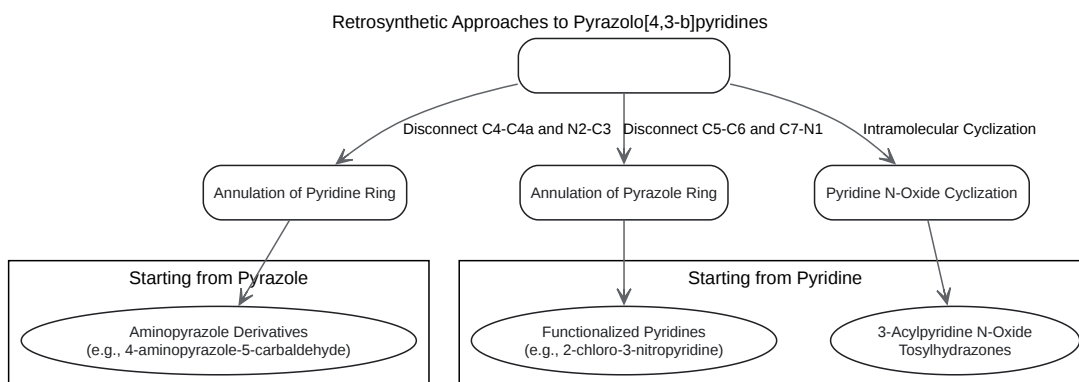
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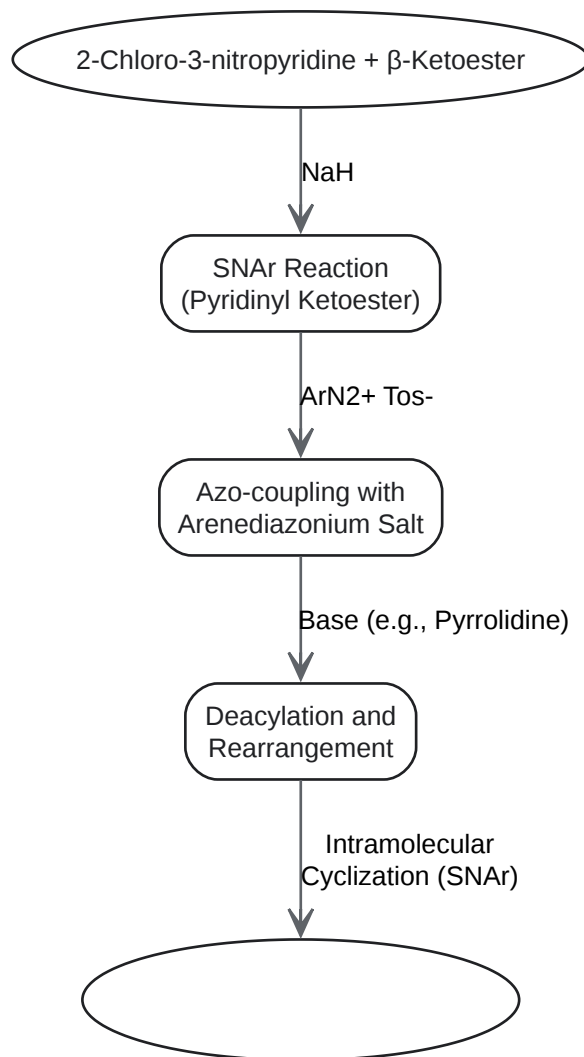
The pyrazolo[4,3-b]pyridine scaffold is a privileged heterocyclic motif found in numerous biologically active compounds, demonstrating a wide range of therapeutic potential. Its synthesis has been a subject of considerable interest, leading to the development of various synthetic strategies. This guide provides a comparative overview of the most prominent synthetic routes to functionalized pyrazolo[4,3-b]pyridines, with a focus on reaction efficiency, substrate scope, and operational simplicity. Detailed experimental protocols and quantitative data are presented to aid in the selection of the most suitable method for specific research and development needs.

Key Synthetic Strategies at a Glance

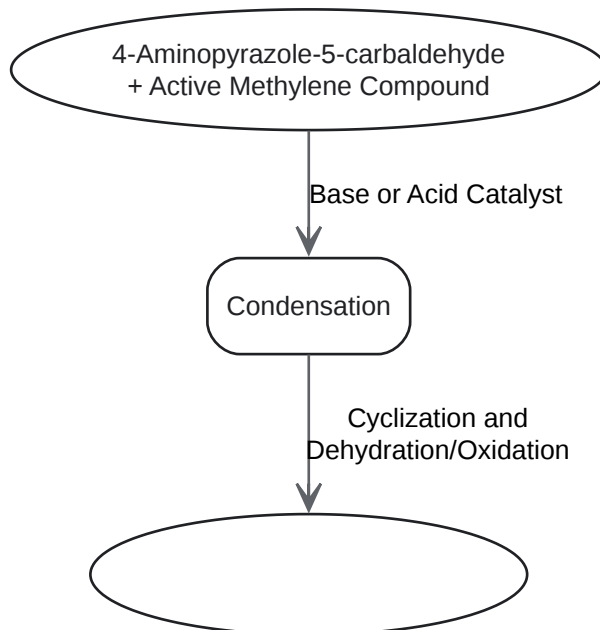
The construction of the pyrazolo[4,3-b]pyridine core can be broadly categorized into two main retrosynthetic approaches: the annulation of a pyrazole ring onto a pre-functionalized pyridine core and the annulation of a pyridine ring onto a pre-existing pyrazole scaffold. A third, less common but notable, strategy involves the cyclization of functionalized pyridine N-oxides.



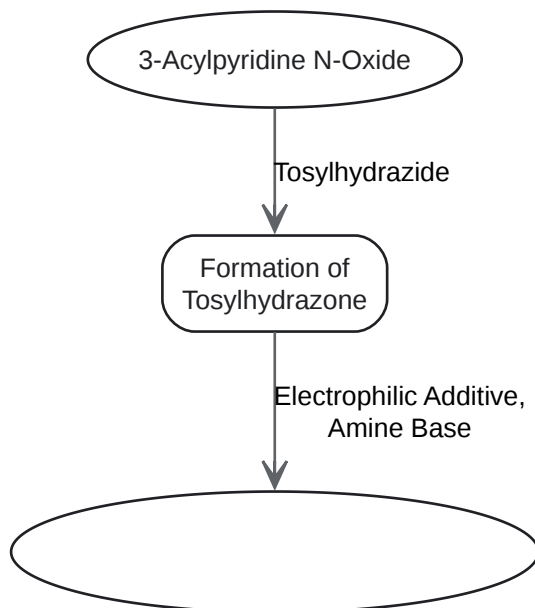
Synthesis via Japp-Klingemann Reaction



Pyridine Annulation from Aminopyrazoles



Synthesis via Pyridine N-Oxide Cyclization



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